

FFN200 dihydrochloride stability and storage conditions

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Compound of Interest

Compound Name: *FFN200 dihydrochloride*

Cat. No.: *B15073670*

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FFN200 Dihydrochloride Technical Support Center

This technical support center provides researchers, scientists, and drug development professionals with comprehensive guidance on the stability and storage of **FFN200 dihydrochloride**. Below you will find frequently asked questions and troubleshooting guides to ensure the optimal performance of this fluorescent VMAT2 substrate in your experiments.

Frequently Asked Questions (FAQs)

Q1: How should I store **FFN200 dihydrochloride** upon arrival?

A1: Upon arrival, **FFN200 dihydrochloride** solid should be stored at 4°C for short-term storage or at -20°C for long-term storage.^{[1][2]} It is crucial to keep the product in a sealed container, away from moisture.^{[3][4]}

Q2: What is the recommended solvent for preparing **FFN200 dihydrochloride** stock solutions?

A2: **FFN200 dihydrochloride** is soluble in both water and DMSO up to a concentration of 100 mM.^[1] For DMSO, one supplier recommends a concentration of 3 mg/mL (10.82 mM) and suggests that ultrasonic treatment and warming may be necessary to achieve complete dissolution.^{[3][4]} It is also highlighted that the hygroscopic nature of DMSO can negatively impact solubility, so using newly opened DMSO is recommended.^{[3][4]}

Q3: How should I store the stock solutions?

A3: Prepared stock solutions should be aliquoted to avoid repeated freeze-thaw cycles.^[4] Store these aliquots at -20°C for up to one month or at -80°C for up to six months.^{[3][4]} Always keep the solutions sealed to protect from moisture.^{[3][4]}

Q4: What are the excitation and emission maxima for FFN200?

A4: The fluorescence excitation and emission maxima for FFN200 are 352 nm and 451 nm, respectively.^{[3][5]}

Q5: Is **FFN200 dihydrochloride** sensitive to light?

A5: While the search results do not explicitly mention light sensitivity, it is a general best practice for fluorescent compounds to be protected from light to prevent photobleaching and degradation. Therefore, it is advisable to store **FFN200 dihydrochloride** in a light-protected vial or container.

Data Summary Tables

Table 1: Storage Conditions

Form	Storage Temperature	Duration	Special Instructions
Solid	4°C	Short-term	Sealed, away from moisture ^{[3][4]}
Solid	-20°C	Long-term	Sealed, away from moisture ^{[1][2]}
Stock Solution	-20°C	Up to 1 month	Sealed, away from moisture, protect from light ^{[3][4]}
Stock Solution	-80°C	Up to 6 months	Sealed, away from moisture, protect from light ^{[3][4]}

Table 2: Solubility

Solvent	Maximum Concentration (mM)	Maximum Concentration (mg/mL)	Notes
Water	100	27.71	
DMSO	100	27.71	One supplier suggests 3 mg/mL may require sonication and warming. Use newly opened DMSO.[3][4]

Troubleshooting Guides

Issue 1: Precipitate observed in the stock solution after thawing.

- Possible Cause 1: The solubility limit may have been exceeded, or the compound has crashed out of solution during freezing.
 - Solution: Gently warm the solution to 37°C and vortex or sonicate to redissolve the precipitate. For future stock preparation, consider using a slightly lower concentration.
- Possible Cause 2: The solvent may have absorbed moisture, reducing the solubility of the compound.
 - Solution: Prepare a fresh stock solution using a new, unopened vial of anhydrous DMSO. [3][4]

Issue 2: Reduced or no fluorescent signal in the experiment.

- Possible Cause 1: The stock solution may have degraded due to improper storage or repeated freeze-thaw cycles.
 - Solution: Prepare a fresh working solution from a new aliquot of the stock solution. If the problem persists, prepare a fresh stock solution. Ensure aliquots are used to prevent degradation of the main stock.[4]

- Possible Cause 2: The experimental buffer pH is not optimal for FFN200 fluorescence.
 - Solution: While specific pH stability data is not available, the fluorescence of many compounds is pH-dependent. Check the pH of your experimental buffer and consider testing a range of pH values to find the optimal condition for FFN200 fluorescence.
- Possible Cause 3: Photobleaching may have occurred due to excessive exposure to light.
 - Solution: Minimize the exposure of FFN200 solutions and experimental preparations to light. Use low laser power and short exposure times during imaging.

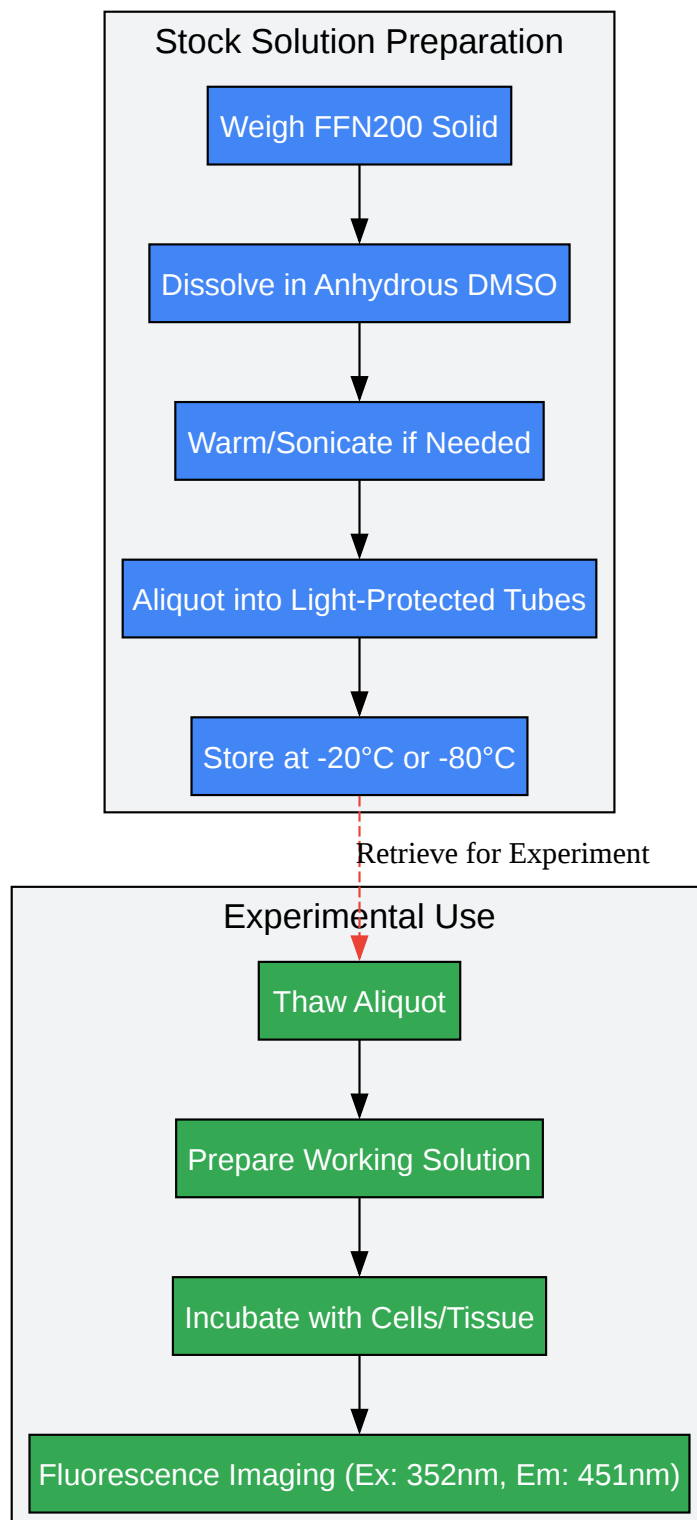
Experimental Protocols

Protocol 1: Preparation of a 10 mM **FFN200 Dihydrochloride** Stock Solution in DMSO

- Acclimatization: Allow the vial of **FFN200 dihydrochloride** solid to equilibrate to room temperature before opening to prevent condensation.
- Weighing: Weigh out the desired amount of **FFN200 dihydrochloride** in a sterile microcentrifuge tube. For example, to prepare 1 mL of a 10 mM solution, you would need 2.77 mg (M.Wt: 277.15).
- Dissolution: Add the appropriate volume of high-quality, anhydrous DMSO (e.g., 1 mL for a 10 mM solution).
- Solubilization: Vortex the solution thoroughly. If the compound does not fully dissolve, sonicate the vial for 5-10 minutes or gently warm it at 37°C until the solid is completely dissolved.[\[3\]](#)[\[4\]](#)
- Aliquoting and Storage: Aliquot the stock solution into smaller, single-use volumes in light-protected tubes. Store the aliquots at -20°C for up to one month or -80°C for up to six months.[\[3\]](#)[\[4\]](#)

Visualizations

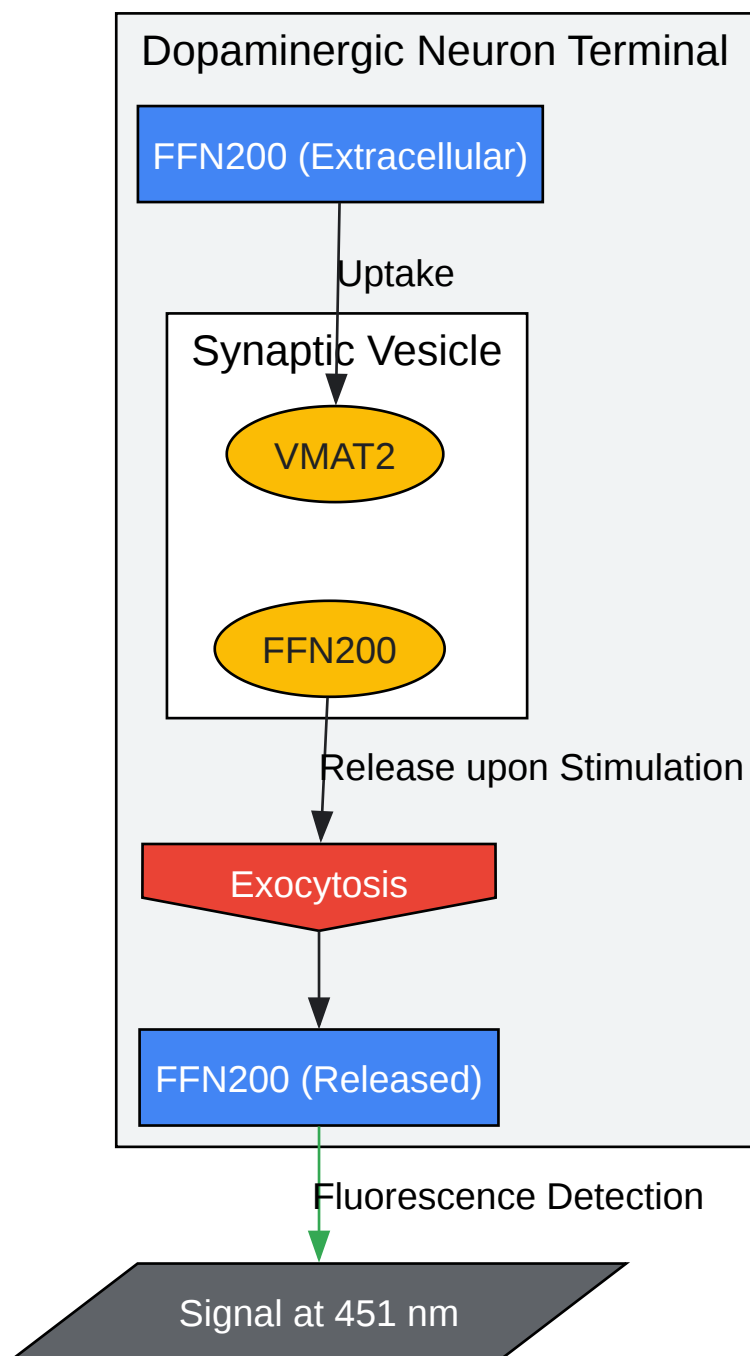
Experimental Workflow for FFN200 Application



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Caption: Workflow for preparing and using **FFN200 dihydrochloride**.

FFN200 Mechanism of Action

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Caption: VMAT2-mediated uptake and release of FFN200.

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